Technical Guide: Solubility Profiling and Solvent Interactions of N,3,3-Trimethylglutarimide

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Compound of Interest

Compound Name:	*Glutarimide, N,3,3-trimethyl-*
CAS No.:	*25115-67-7*
Cat. No.:	*B12007045*

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Executive Summary & Compound Identity

N,3,3-trimethylglutarimide (CAS: 25115-67-7), systematically known as 1,3,3-trimethylpiperidine-2,6-dione, represents a specific subclass of glutarimide derivatives. Unlike the parent glutarimide, which possesses significant water solubility due to its polar imide functionality and hydrogen bond donor (N-H) capability, the N,3,3-trimethyl analog exhibits a distinct shift toward lipophilicity.

This guide provides a technical breakdown of its solubility behavior, driven by the structural "capping" of the nitrogen atom and the steric bulk of the gem-dimethyl group at the C3 position. These modifications disrupt the intermolecular hydrogen bonding network typical of simple imides, significantly altering its solvation thermodynamics.

Chemical Profile

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Property	Detail
Systematic Name	1,3,3-trimethylpiperidine-2,6-dione
CAS Number	25115-67-7
Molecular Formula	$C_8H_{13}NO_2$
Core Scaffold	Piperidine-2,6-dione (Glutarimide)
Key Modifications	N-Methylation (removes H-bond donor); C3-Dimethylation (increases lipophilicity)

Solubility Landscape: Theoretical vs. Practical

The solubility of N,3,3-trimethylglutarimide is governed by the competition between the polar dione core (dipole-dipole interactions) and the hydrophobic methyl substituents (Van der Waals forces).

Structural Impact on Solvation

- Loss of H-Bond Donor: The N-methyl group prevents the molecule from acting as a hydrogen bond donor. This drastically reduces solubility in water compared to the parent glutarimide but enhances compatibility with aprotic organic solvents.
- Steric Hindrance: The gem-dimethyl group at C3 disrupts crystal packing efficiency. Consequently, this compound likely exhibits a lower melting point than its non-methylated counterparts, kinetically favoring dissolution in organic media.

Solvent Compatibility Matrix

The following table categorizes solvents based on predicted thermodynamic affinity (Like Dissolves Like principle) and experimental precedence for substituted glutarimides.

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Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Insight
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	High	Excellent match for the polarizable dione core; primary choice for extraction/synthesis.
Polar Aprotic	DMSO, DMF, DMAc	High	Strong dipole-dipole interactions stabilize the imide ring.
Alcohols	Methanol, Ethanol, Isopropanol	Moderate to High	Soluble, but less efficient than chlorinated solvents due to lack of N-H donor for H-bonding with solvent oxygen.
Esters/Ethers	Ethyl Acetate, THF, 1,4-Dioxane	Moderate	Good general-purpose solvents; solubility may decrease at low temperatures.
Aqueous Media	Water, PBS (pH 7.4)	Low	Lack of H-bond donation and hydrophobic methyls limit water solubility.
Aliphatic Hydrocarbons	Hexane, Heptane	Low/Poor	The polar dione ring is energetically unfavorable in purely non-polar environments.

Experimental Protocols

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To validate the solubility profile for formulation or synthesis, the following protocols are recommended. These are designed to be self-validating systems.

Protocol A: Equilibrium Solubility (Shake-Flask Method)

The Gold Standard for thermodynamic solubility determination.

Objective: Determine the saturation concentration (

) in a specific solvent at 25°C.

Reagents & Equipment:

- Test Compound: N,3,3-trimethylglutarimide (>98% purity).
- Solvent: HPLC grade (e.g., Water, Octanol, Buffer).
- Agitation: Orbital shaker or temperature-controlled stir plate.
- Filtration: 0.45 µm PTFE syringe filters (low binding).
- Detection: HPLC-UV (typically 210–220 nm for the imide carbonyl).

Step-by-Step Methodology:

- Supersaturation: Add the compound to 2 mL of solvent in a glass vial until undissolved solid remains visible (ensure distinct solid phase).
- Equilibration: Agitate the suspension at 25°C ± 0.5°C for 24 hours.
  - Checkpoint: If all solid dissolves, add more compound and repeat.
- Sedimentation: Stop agitation and allow the vial to stand for 2 hours (or centrifuge at 10,000g for 10 min) to separate phases.
- Sampling: Withdraw the supernatant carefully.
- Filtration: Pass the supernatant through a 0.45 µm filter. Discard the first 200 µL of filtrate (saturates the filter membrane).

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- Quantification: Dilute the filtrate into the linear range of the HPLC method and inject.

Protocol B: Visual Kinetic Solubility (High-Throughput)

Best for rapid solvent screening during process development.

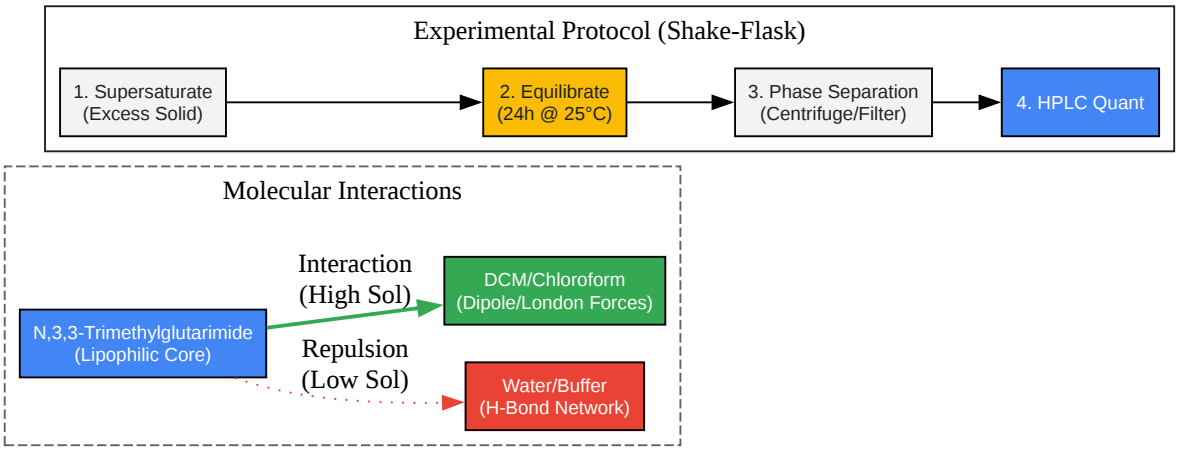
Objective: Estimate solubility range (<1, 1–10, >10 mg/mL) quickly.

- Weigh 10 mg of N,3,3-trimethylglutarimide into a clear vial.
- Add solvent in aliquots (starting with 100 µL -> 100 mg/mL equivalent).
- Vortex for 1 minute after each addition.
- Observation:
  - Clear solution? Solubility > Current Concentration.
  - Cloudy/Solid? Solubility < Current Concentration.
- Continue adding solvent (up to 10 mL) until dissolution is complete.

Mechanistic Visualization

The following diagram illustrates the solvation logic and the experimental workflow for determining solubility, encoded in Graphviz (DOT).

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Caption: Figure 1. Left: Solvation thermodynamics showing the preference of the N-methylated glutarimide for organic media over aqueous media. Right: The standard Shake-Flask workflow for quantitative solubility assessment.

Applications in Drug Development[2]

Understanding the solubility of N,3,3-trimethylglutarimide is critical for two main areas:

- Synthetic Intermediate: It serves as a scaffold for constructing complex anticonvulsants or anxiolytics. Its high solubility in DCM allows for facile reactions with electrophiles or nucleophiles in non-aqueous conditions.
- Cereblon Binding Analogs: Glutarimide derivatives are structural motifs in PROTACs (Proteolysis Targeting Chimeras) targeting Cereblon. The N-methyl variation is often used as a negative control (unable to H-bond with the target) or to modulate permeability.

Formulation Note: For biological assays, dissolve the compound in 100% DMSO to create a stock solution (e.g., 10–50 mM), then dilute into the aqueous assay buffer. Ensure the final DMSO concentration remains <1% to avoid solvent toxicity.

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